Application Notes and Protocols for Protein Conjugation Using Tetrazine-PEG6

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Compound of Interest

Compound Name:	*Tetrazine-Ph-NHCO-PEG6-NH-Boc*
Cat. No.:	*B12418819*

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Introduction

This document provides a comprehensive guide for the site-specific conjugation of proteins using Tetrazine-PEG6 linkers. The protocol is based on the highly efficient and bioorthogonal inverse-electron demand Diels-Alder (IEDDA) cycloaddition reaction between a tetrazine moiety and a trans-cyclooctene (TCO). This "click chemistry" approach offers rapid kinetics, high specificity, and biocompatibility, making it an ideal tool for the development of antibody-drug conjugates (ADCs), imaging agents, and other protein-based therapeutics and research tools.[1][2][3]

The inclusion of a polyethylene glycol (PEG) spacer (in this case, 6 PEG units) enhances the solubility and stability of the resulting conjugate, reduces potential immunogenicity, and provides a flexible linker between the protein and the molecule of interest. These protocols are designed to be a starting point and may require optimization for specific proteins and applications.

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Principle of the Reaction

The conjugation process is a two-step procedure:

- Protein Modification: The target protein is first functionalized with a trans-cyclooctene (TCO) group. A common method is the reaction of an N-hydroxysuccinimide (NHS) ester of a TCO derivative with primary amines (e.g., the side chains of lysine residues) on the protein surface.

- Tetrazine-TCO Ligation: The TCO-modified protein is then reacted with a Tetrazine-PEG6-containing molecule. The IEDDA reaction proceeds quickly and specifically under mild, aqueous conditions, forming a stable dihydropyridazine bond and releasing nitrogen gas as the only byproduct.[1][3]

Quantitative Data Summary

The efficiency and kinetics of the Tetrazine-TCO ligation are critical for successful conjugation. The following tables summarize key quantitative data from the literature.

Table 1: Reaction Kinetics of Tetrazine-TCO Ligation

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Tetrazine Derivative	Dienophile	Second-Order Rate Constant (k_2) ($M^{-1}s^{-1}$)	Conditions
General Range	TCO	1 - 1 x 10^6	General
3,6-dipyridyl-s-tetrazine	trans-cyclooctene	3.30 x 10^6 (± 4.0 x 10^4)	H_2O, 25°C[4]
3,6-dipyridyl-s-tetrazine	dioxolane-fused TCO (d-TCO)	3.66 x 10^5 (± 1.5 x 10^4)	H_2O, 25°C[5]
Methyl-substituted tetrazines	TCO	~1000	Aqueous buffer
Hydrogen-substituted tetrazines	TCO	up to 30,000	Aqueous buffer
[^{111}In]In-labeled-Tz	TCO-conjugated CC49 antibody	(13 ± 0.08) x 10^3	PBS, 37°C[6]

Table 2: Stability of TCO-Modified Antibody

Parameter	Result	Conditions
In vivo reactivity of TCO on CC49 antibody	75% remained reactive	After 24 hours in vivo[6]
In vitro stability of d-TCO	>97% remained as trans-isomer	After 4 days in human serum at room temperature[6]
Inactivation of TCO on antibody	~10% of TCOs were functional	After standard amine-coupling procedure[7]

Experimental Protocols

Protocol 1: Modification of Target Protein with TCO-PEG-NHS Ester

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This protocol describes the modification of a protein with a TCO group using a TCO-PEG-NHS ester.

Materials:

- Target protein
- TCO-PEG-NHS ester
- Reaction Buffer: Amine-free buffer, e.g., 100 mM sodium phosphate, 150 mM NaCl, pH 7.2-7.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Desalting spin columns or dialysis cassettes

Procedure:

- Protein Preparation:
  - Dissolve or buffer exchange the target protein into the Reaction Buffer at a concentration of 1-5 mg/mL.
  - Ensure the buffer is free of primary amines (e.g., Tris or glycine) as they will compete for reaction with the NHS ester.
- TCO-PEG-NHS Ester Stock Solution:
  - Immediately before use, prepare a 10 mM stock solution of the TCO-PEG-NHS ester in anhydrous DMF or DMSO.
- Labeling Reaction:
  - Add a 10- to 20-fold molar excess of the TCO-PEG-NHS ester stock solution to the protein solution. The optimal molar ratio may need to be determined empirically for each protein.

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- Incubate the reaction for 30-60 minutes at room temperature with gentle mixing.

- Quenching the Reaction:
  - To stop the labeling reaction, add the Quenching Buffer to a final concentration of 50-100 mM.
  - Incubate for 15-30 minutes at room temperature.
- Purification of TCO-Modified Protein:
  - Remove the excess, unreacted TCO-PEG-NHS ester and quenching buffer using a desalting spin column or by dialysis against a suitable buffer (e.g., PBS).

Protocol 2: Conjugation of TCO-Modified Protein with Tetrazine-PEG6

This protocol describes the "click" reaction between the TCO-modified protein and a Tetrazine-PEG6-functionalized molecule.

Materials:

- TCO-modified protein (from Protocol 1)
- Tetrazine-PEG6-functionalized molecule (e.g., a small molecule drug, fluorophore, or another protein)
- Reaction Buffer: Phosphate-buffered saline (PBS), pH 6.5-7.5

Procedure:

- Reactant Preparation:
  - Ensure both the TCO-modified protein and the Tetrazine-PEG6 molecule are in a compatible reaction buffer, such as PBS.
- Conjugation Reaction:

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- Add the Tetrazine-PEG6 molecule to the TCO-modified protein. A slight molar excess (1.05 to 1.5-fold) of the tetrazine-containing molecule is often recommended to ensure complete conjugation.[8]
- Incubate the reaction for 30 minutes to 2 hours at room temperature with gentle mixing.[8] For some applications, the reaction can be performed at 4°C for a longer duration or at 37°C to accelerate the reaction.[8]

- Monitoring the Reaction (Optional):
  - The progress of the reaction can be monitored by the disappearance of the characteristic pink/red color of the tetrazine, which corresponds to a decrease in its absorbance in the 510-550 nm range.[1]
- Purification of the Protein Conjugate:
  - If necessary, purify the final protein conjugate from any unreacted starting materials using size exclusion chromatography (SEC).

Protocol 3: Purification by Size Exclusion Chromatography (SEC)

SEC separates molecules based on their size. The larger protein conjugate will elute before smaller, unreacted molecules.

Materials:

- SEC column (e.g., Sephadex G-25 for desalting, or a high-resolution column for separating proteins of different sizes)
- SEC Running Buffer: A buffer compatible with the stability of the protein conjugate (e.g., PBS).
- Chromatography system (e.g., FPLC or HPLC)

Procedure:

- Column Equilibration:

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- Equilibrate the SEC column with at least two column volumes of SEC Running Buffer.

- Sample Loading:
  - Load the reaction mixture from Protocol 2 onto the column. The sample volume should typically be a small fraction of the total column volume for optimal resolution.
- Elution and Fraction Collection:
  - Elute the sample with the SEC Running Buffer at a flow rate appropriate for the column.
  - Collect fractions and monitor the elution profile using UV absorbance at 280 nm (for protein) and a wavelength appropriate for the conjugated molecule if it has a chromophore.
- Analysis of Fractions:
  - Analyze the collected fractions by SDS-PAGE, mass spectrometry, or other relevant techniques to identify the fractions containing the purified protein conjugate.

Characterization of the Protein Conjugate

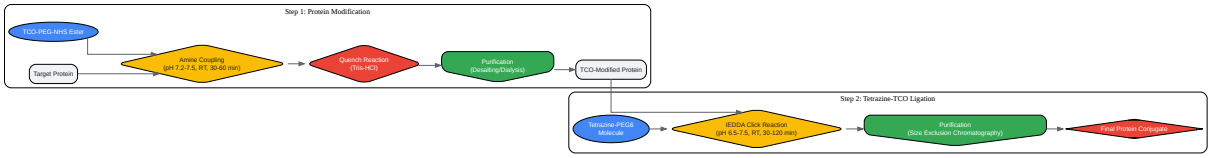
After purification, it is essential to characterize the final conjugate to determine the degree of labeling and confirm its integrity.

- SDS-PAGE: A shift in the molecular weight of the protein on an SDS-PAGE gel can indicate successful conjugation.
- Mass Spectrometry (MS): Techniques such as MALDI-TOF or ESI-MS can provide the precise molecular weight of the conjugate, allowing for the calculation of the number of molecules conjugated per protein.
- UV-Vis Spectroscopy: The concentration of the protein and the conjugated molecule can be determined if both have distinct absorbance maxima.

Visualizations

Experimental Workflow

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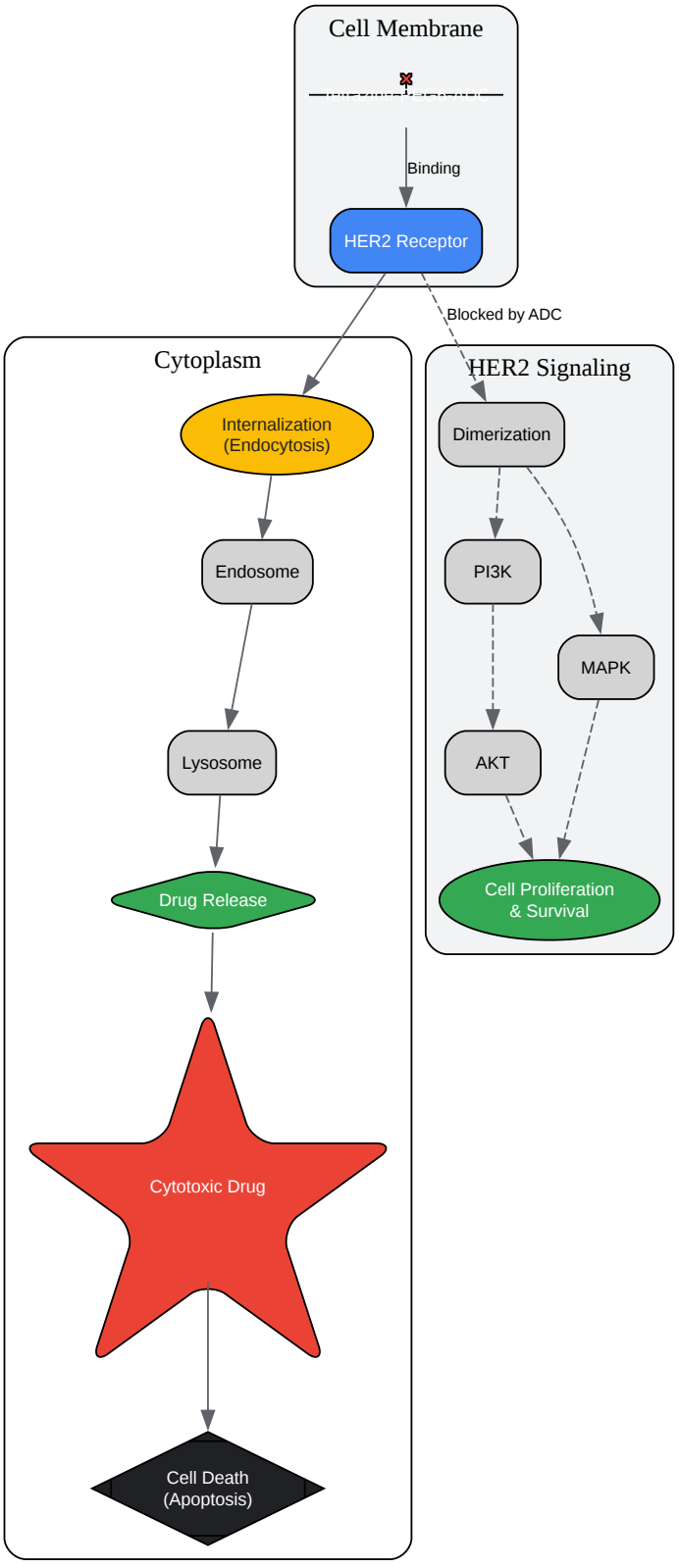
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Caption: Experimental workflow for the two-step protein conjugation process.

HER2 Signaling Pathway and ADC Action

The human epidermal growth factor receptor 2 (HER2) is a receptor tyrosine kinase that, upon dimerization, activates downstream signaling pathways like the PI3K/AKT and MAPK pathways, promoting cell proliferation and survival.[9][10] In HER2-positive cancers, this pathway is overactive. An antibody-drug conjugate (ADC) can be designed to target HER2. The antibody component binds specifically to the HER2 receptor, leading to the internalization of the ADC. Once inside the cell, the cytotoxic drug is released, leading to cell death.[9][11]

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Caption: HER2 signaling pathway and the mechanism of action for a HER2-targeted ADC.

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References

- 1. broadpharm.com [broadpharm.com]
- 2. vectorlabs.com [vectorlabs.com]
- 3. benchchem.com [benchchem.com]
- 4. [PDF] Conformationally Strained trans-Cyclooctene with Improved Stability and Excellent Reactivity in Tetrazine Ligation. | Semantic Scholar [semanticscholar.org]
- 5. researchgate.net [researchgate.net]
- 6. Trans-cyclooctene—a Swiss army knife for bioorthogonal chemistry: exploring the synthesis, reactivity, and applications in biomedical breakthroughs - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Enhancing Reactivity for Bioorthogonal Pretargeting by Unmasking Antibody Conjugated trans-Cyclooctenes - PMC [pmc.ncbi.nlm.nih.gov]
- 8. benchchem.com [benchchem.com]
- 9. Antibody-drug conjugates in HER2-positive breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Summary of Approved HER2 ADCs on The Market & in Clinical Trials | Biopharma PEG [biochempeg.com]
- 11. mdpi.com [mdpi.com]
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